

# In-Depth Technical Guide: 2,2'-Dithiobis(N-methylbenzamide)

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## Compound of Interest

Compound Name: *Benzamide,2,2'-dithiobis[N-methyl-*

Cat. No.: *B8103082*

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For Researchers, Scientists, and Drug Development Professionals

## Core Compound Identity and Properties

2,2'-Dithiobis(N-methylbenzamide) is a chemical compound with significant applications in various industrial and research settings. It is recognized for its role as a cross-linking agent and as an intermediate in the synthesis of pharmaceutical compounds.<sup>[1][2]</sup>

## Physicochemical Data

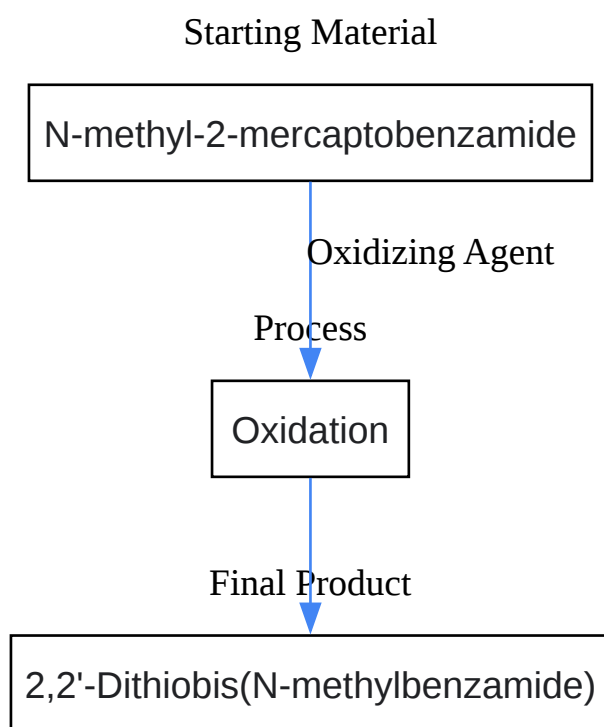
A summary of the key quantitative data for 2,2'-Dithiobis(N-methylbenzamide) is presented below.

Property	Value	References
Molecular Formula	C <sub>16</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub> S <sub>2</sub>	<sup>[3][4]</sup>
Molecular Weight	332.44 g/mol	<sup>[3][4][5][6]</sup>
CAS Number	2527-58-4	<sup>[3][4][7][5]</sup>
Melting Point	216.50 °C	<sup>[5]</sup>
Boiling Point	545.90 °C	<sup>[5]</sup>

## Synthesis and Experimental Protocols

While specific, detailed experimental protocols for the synthesis of 2,2'-Dithiobis(N-methylbenzamide) are not extensively available in the public domain, it is known to be a synthetic compound.[8] It serves as a labeled intermediate in the synthesis of analogues of Axitinib, a tyrosine kinase inhibitor used in cancer therapy.[1][3] The synthesis would likely involve the formation of a disulfide bond between two N-methyl-2-mercaptobenzamide molecules.

A generalized workflow for a potential synthesis is outlined below.



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Caption: Generalized synthetic workflow for 2,2'-Dithiobis(N-methylbenzamide).

## Applications and Mechanism of Action

2,2'-Dithiobis(N-methylbenzamide) has diverse applications, primarily stemming from its chemical structure.

## Industrial Applications

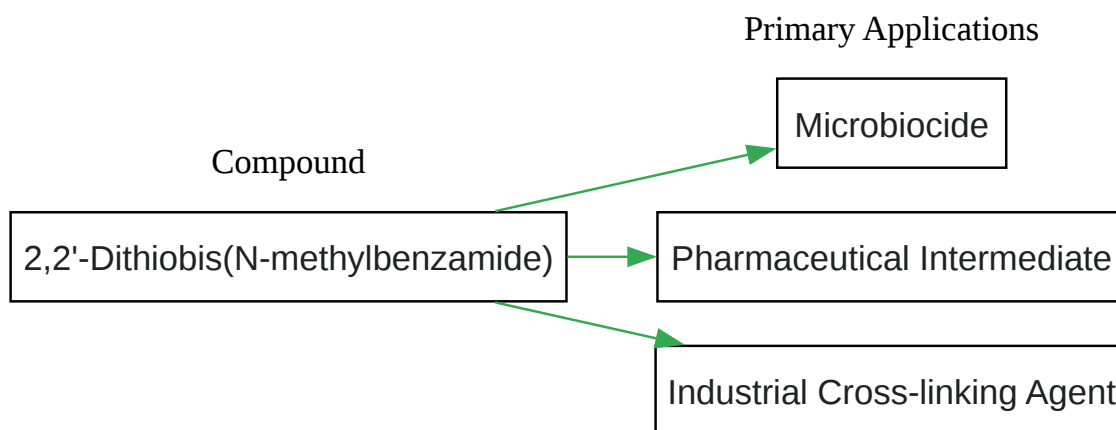
In the rubber industry, it functions as a cross-linking agent during the vulcanization process.[2] The dithio group facilitates the formation of robust cross-links within rubber molecules, which significantly enhances the physical properties of the rubber, such as tensile strength and elasticity.[2] This makes it a valuable additive in the manufacturing of durable rubber products like tires and conveyor belts.[2]

## Biological and Pharmaceutical Relevance

The compound is identified as a microbiocide, preservative, and anti-fungal agent.[5][9] Its mode of action involves inhibiting the growth of bacteria by reacting with their cell membranes.[5][9]

Furthermore, its role as an intermediate in the synthesis of Axitinib analogues highlights its importance in drug discovery and development.[1][3]

The logical relationship of its primary functions is illustrated below.



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Caption: Key application areas of 2,2'-Dithiobis(N-methylbenzamide).

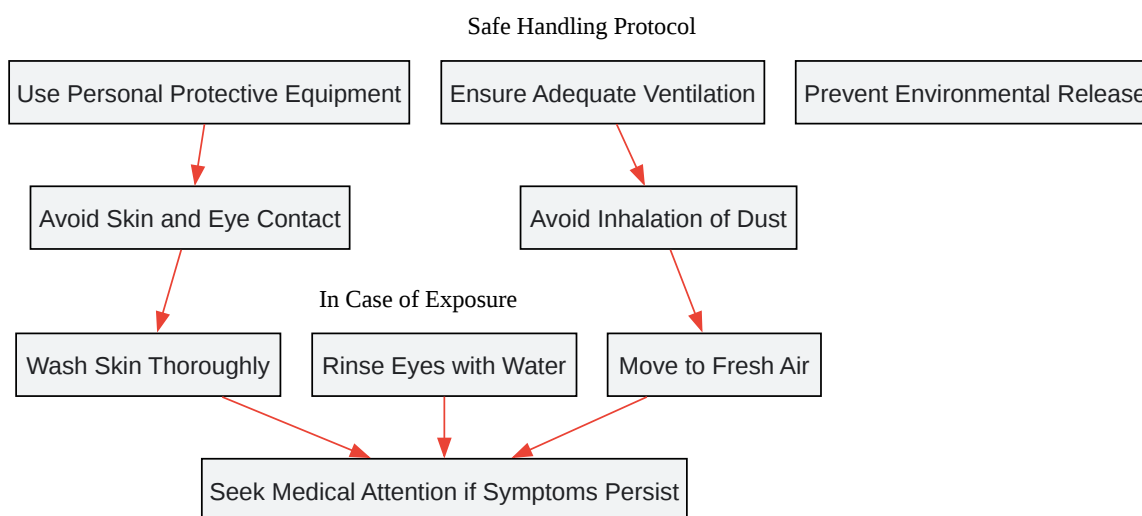
## Safety and Handling

2,2'-Dithiobis(N-methylbenzamide) is associated with certain hazards. It may cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects.[10][11]

#### Precautionary Measures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[11]
- Wear protective gloves, clothing, and eye/face protection.[11]
- Avoid release to the environment.[11]
- In case of skin contact, wash with plenty of water.[11]
- If skin irritation or rash occurs, seek medical attention.[11]

The safety protocol workflow is outlined in the diagram below.



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Caption: Safety and emergency procedures for handling 2,2'-Dithiobis(N-methylbenzamide).

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## References

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